

# Preparing Stock Solutions of Filapixant (BAY 1902607): An Application Note

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## Compound of Interest

Compound Name: *Filapixant*

Cat. No.: *B607451*

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This document provides detailed protocols for the preparation, storage, and handling of stock solutions of **Filapixant** (also known as BAY 1902607), a potent and selective P2X3 receptor antagonist. Adherence to these guidelines is crucial for ensuring the consistency and reproducibility of experimental results.

## Physicochemical Properties of Filapixant

A comprehensive understanding of **Filapixant**'s properties is essential for its effective use in research. The following table summarizes key data for this compound.

Property	Value	Source
Synonyms	BAY 1902607	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Molecular Weight	521.56 g/mol	<a href="#">[1]</a>
Appearance	Solid, white to light yellow powder	
Formula	C <sub>24</sub> H <sub>26</sub> F <sub>3</sub> N <sub>5</sub> O <sub>3</sub> S	
CAS Number	1948232-63-0	
Solubility	DMSO: 146.67 mg/mL (281.21 mM)	
Storage (Powder)	-20°C for up to 3 years	
Storage (Solvent)	-80°C for up to 6 months; -20°C for up to 1 month	

## Experimental Protocols

### Required Materials

- **Filapixant** powder
- Anhydrous or high-purity Dimethyl Sulfoxide (DMSO)
- Calibrated analytical balance
- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Ultrasonic water bath (recommended)
- Pipettes and sterile filter tips
- Personal Protective Equipment (PPE): safety glasses, lab coat, and gloves

## Protocol for Preparing a 10 mM DMSO Stock Solution

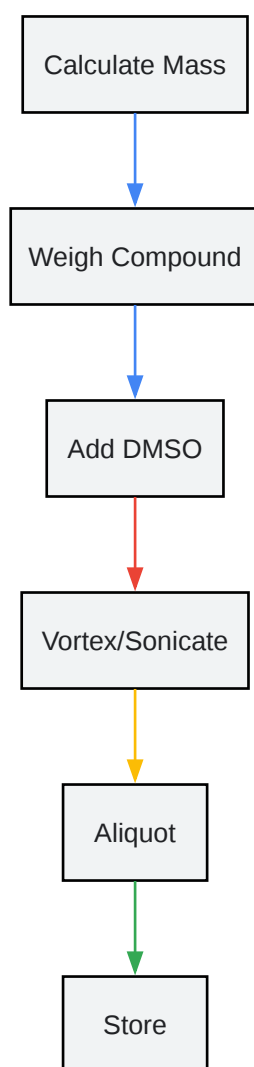
This protocol describes the preparation of a 10 mM stock solution, a common starting concentration for many in vitro assays.

- Calculate the Required Mass:
  - Use the following formula to determine the mass of **Filapixant** needed:  $\text{Mass (mg)} = \text{Molarity (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)} \times 1000$
  - For example, to prepare 1 mL of a 10 mM stock solution:  $\text{Mass (mg)} = 0.010 \text{ mol/L} \times 0.001 \text{ L} \times 521.56 \text{ g/mol} \times 1000 = 5.22 \text{ mg}$
- Weighing the Compound:
  - Tare a sterile microcentrifuge tube on a calibrated analytical balance.
  - Carefully weigh the calculated mass of **Filapixant** powder into the tube.
- Dissolving the Compound:
  - Add the appropriate volume of high-purity DMSO to the tube. For a 10 mM stock from 5.22 mg, this would be 1 mL.
  - Close the tube tightly and vortex thoroughly for 1-2 minutes until the compound is completely dissolved.
  - If the compound does not fully dissolve, sonicate the solution in an ultrasonic water bath for short intervals until it becomes clear. It is noted that hygroscopic DMSO can significantly impact solubility; therefore, using a newly opened bottle of DMSO is recommended.
- Aliquoting and Storage:
  - To avoid repeated freeze-thaw cycles which can lead to degradation of the compound, aliquot the stock solution into smaller, single-use working volumes (e.g., 10-20  $\mu\text{L}$ ) in sterile microcentrifuge tubes.

- Label each aliquot clearly with the compound name, concentration, solvent, and date of preparation.
- Store the aliquots at -80°C for long-term storage (up to 6 months) or at -20°C for short-term storage (up to 1 month).

## Visualization of Experimental Workflow

The following diagram illustrates the key steps in the preparation of a **Filapixant** stock solution.

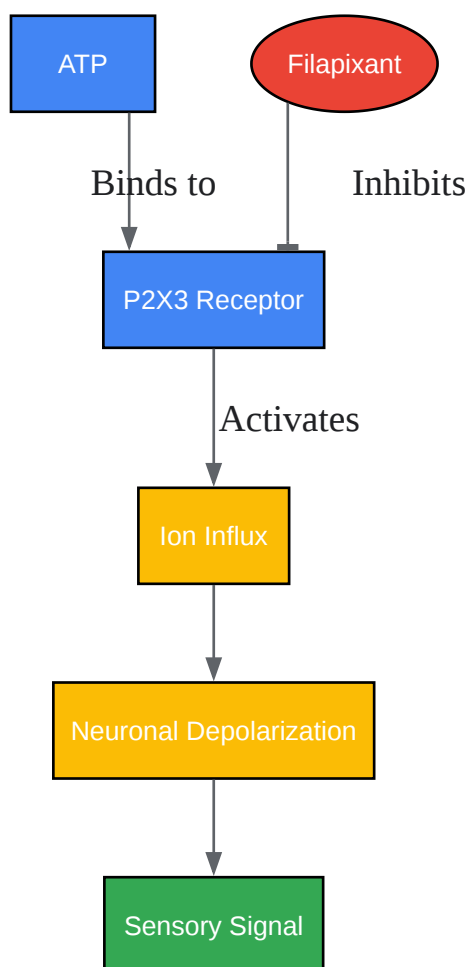


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Caption: Workflow for **Filapixant** stock solution preparation.

## Signaling Pathway Context

**Filapixant** is a selective antagonist of the P2X3 receptor. This receptor is an ATP-gated ion channel primarily expressed on sensory neurons. Its activation is implicated in various sensory signaling pathways, including those related to pain and cough.



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Caption: **Filapixant**'s mechanism of action on the P2X3 signaling pathway.

## Safety Precautions

- Always handle **Filapixant** powder and its solutions in a well-ventilated area, preferably within a chemical fume hood.

- Wear appropriate PPE, including a lab coat, safety glasses, and chemical-resistant gloves.
- Consult the Safety Data Sheet (SDS) for **Filapixant** for comprehensive safety and handling information.
- Avoid inhalation of the powder or contact with skin and eyes. In case of contact, rinse immediately with plenty of water.

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## References

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- To cite this document: BenchChem. [Preparing Stock Solutions of Filapixant (BAY 1902607): An Application Note]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b607451#how-to-prepare-filapixant-stock-solutions]

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